

# Essential Safety and Operational Guide for Handling Pyridine-3,4-dicarboxylic Acid

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## Compound of Interest

Compound Name: *Pyridine-3,4-dicarboxylic acid*

Cat. No.: *B147513*

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals working with **Pyridine-3,4-dicarboxylic acid** (also known as Cinchomeronic acid).

Chemical Identifier:

- CAS Number: 490-11-9
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>NO<sub>4</sub>
- Molecular Weight: 167.12 g/mol

Hazard Summary: **Pyridine-3,4-dicarboxylic acid** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> It is important to handle this chemical with appropriate safety precautions to minimize exposure risks.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to ensure personal safety when handling **Pyridine-3,4-dicarboxylic acid**. The following table summarizes the recommended equipment.

Protection Type	Equipment	Standards & Notes
Eye/Face Protection	Safety glasses with side-shields or goggles	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[1][3]
Skin Protection	Protective gloves (e.g., Nitrile rubber) and a lab coat or long-sleeved clothing	Inspect gloves before use. Use proper glove removal technique to avoid skin contact.[1][4]
Respiratory Protection	Not required under normal use with adequate ventilation. For large scale use, emergencies, or when dust is generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[1]	A dust mask (e.g., N95 type) is recommended.

## Operational and Handling Plan

### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[1][5]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[3]

### Safe Handling Procedures:

- Avoid all personal contact with the substance, including inhalation of dust.
- Wear the prescribed PPE at all times.[6]
- Avoid formation and accumulation of dust.[3]
- Wash hands thoroughly after handling the chemical.[1][3]

- Do not eat, drink, or smoke in the laboratory.[1]
- Remove and wash contaminated clothing before reuse.[1][3]

#### Storage:

- Store in a cool, dry, and well-ventilated area.[3][5]
- Keep the container tightly closed to prevent moisture absorption and contamination.[7]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.  
[8]

## Emergency and First Aid Procedures

#### In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing. If skin irritation occurs, get medical advice.[1][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[1][4][9]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

## Disposal Plan

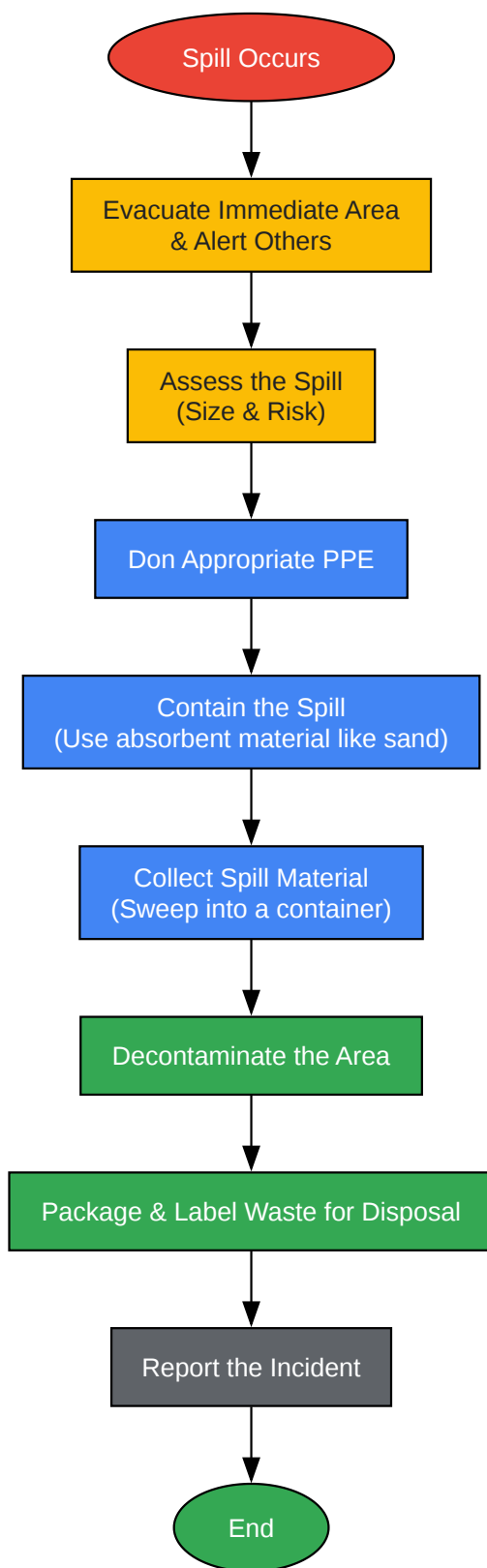
All waste materials containing **Pyridine-3,4-dicarboxylic acid** must be treated as hazardous waste.

- Dispose of the chemical and its container in accordance with all applicable local, state, and federal regulations.[10][11]

- Do not dispose of it down the drain or with regular trash.[5]
- Waste should be collected in appropriately labeled, sealed containers for disposal by a licensed professional waste disposal service.[11][12]

## Chemical Spill Workflow

The following diagram outlines the procedural steps for handling a spill of **Pyridine-3,4-dicarboxylic acid**.



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Caption: Workflow for handling a chemical spill.

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